

Technical Guide: Health & Safety Profile of (2-Bromo-2-methylpropyl)azanium;bromide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Bromo-2-methylpropyl)azanium;bromide

Cat. No.: B8111868

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Executive Summary & Chemical Identity

(2-Bromo-2-methylpropyl)azanium;bromide is a specialized alkylammonium salt used primarily as a synthetic intermediate in medicinal chemistry. It serves as a precursor for introducing the 2-amino-2-methylpropyl motif or for synthesizing 2,2-dimethylaziridine via intramolecular cyclization.

Due to its structure—a

-bromo amine—this compound possesses latent alkylating potential. While stable as a hydrobromide salt, exposure to basic conditions can trigger cyclization to a highly reactive and toxic aziridine species. Researchers must handle this compound with protocols designed to prevent inadvertent in situ activation.

Physicochemical Profile[1][2][3][4][5][6][7]

Property	Data
Chemical Name	(2-Bromo-2-methylpropyl)azanium;bromide
Common Synonyms	2-Bromo-2-methylpropylamine HBr; -Bromo-tert-butylamine HBr
CAS Number	36565-68-1
Molecular Formula	(Salt form)
Molecular Weight	232.95 g/mol
Appearance	White to off-white hygroscopic solid
Solubility	Soluble in water, methanol, DMSO; sparingly soluble in non-polar solvents
Melting Point	Not widely characterized; decomposes upon heating

Hazard Identification & Mechanistic Risks

Class: Alkyl Halide / Ammonium Salt GHS Classification (Derived):

- Acute Toxicity (Oral): Category 4 (H302)[1]
- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Irritation: Category 2A (H319)[1]
- STOT-SE (Respiratory): Category 3 (H335)

The "Hidden" Hazard: In Situ Aziridine Formation

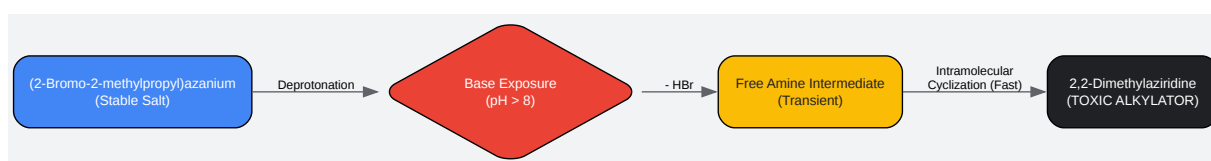
The primary safety concern with this compound is not just its direct toxicity, but its reactivity profile. As a

-bromo amine, it is the conjugate acid of a reactive intermediate.

Mechanism of Danger: Upon contact with a base (e.g., NaOH,

, or even basic physiological fluids), the ammonium cation is deprotonated to the free amine. The free amine nitrogen then performs an intramolecular nucleophilic attack on the tertiary carbon bearing the bromine, expelling the bromide ion to form 2,2-dimethylaziridine.

- Risk: Aziridines are potent DNA alkylating agents and potential mutagens.
- Control: Always maintain acidic or neutral pH during storage and initial handling.



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Figure 1: Pathway of latent toxicity activation upon exposure to basic conditions.

Safe Handling & Operational Protocols

Engineering Controls

- Containment: Handle exclusively within a certified chemical fume hood.
- Atmosphere: Due to hygroscopicity, store and weigh under an inert atmosphere (Nitrogen or Argon) if high precision or long-term stability is required. Moisture absorption can lead to hydrolysis of the C-Br bond, releasing HBr gas.

Personal Protective Equipment (PPE)[1]

- Respiratory: N95/P100 respirator if dust formation is likely outside a hood.
- Dermal: Double-gloving with Nitrile (0.11 mm minimum) is recommended. The cation may permeate standard latex.
- Ocular: Chemical splash goggles. Face shield if working with large quantities (>5g).

Storage Requirements[3][11]

- Temperature: 2–8°C (Refrigerate).
- Environment: Desiccate. Store away from oxidizing agents and strong bases.
- Container: Amber glass to prevent potential photochemical degradation.

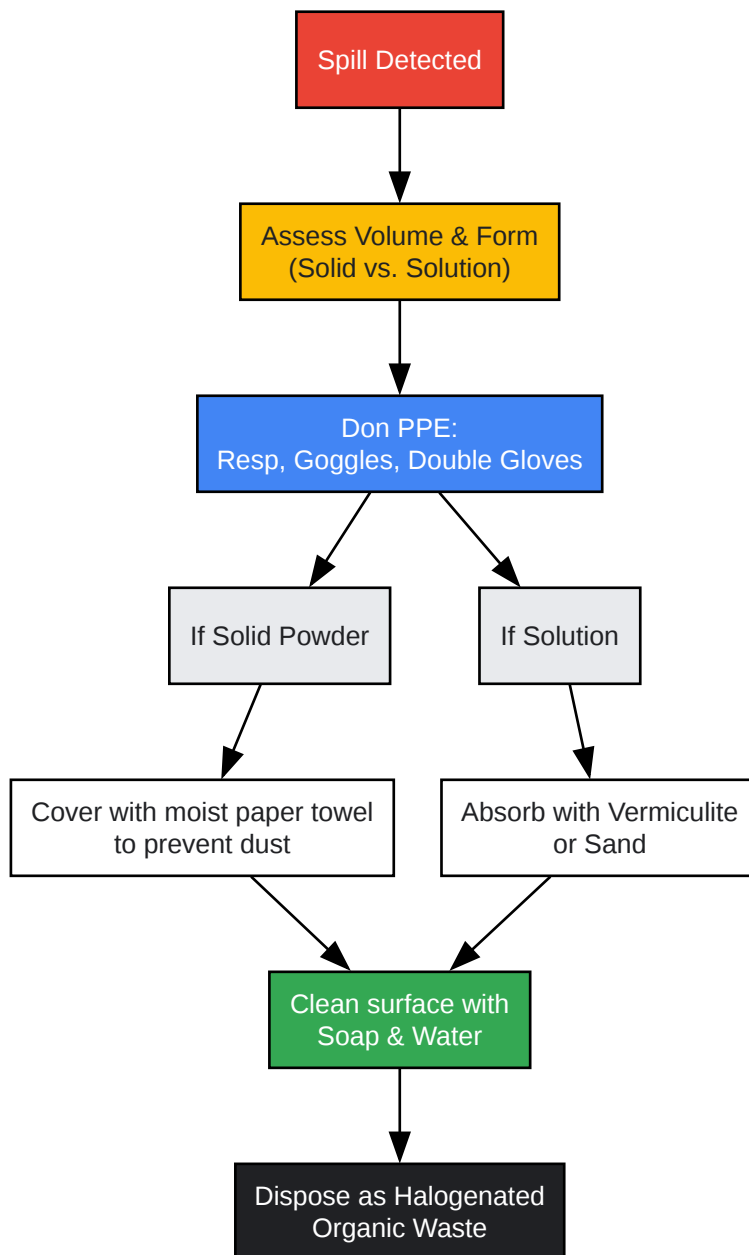
Emergency Response Procedures

First Aid Algorithms

Self-Validating Logic: The priority is to neutralize the acid (HBr) without triggering the formation of the toxic free amine/aziridine. Do not use strong alkaline neutralizers on skin.

- Inhalation:
 - Action: Move to fresh air immediately.
 - Logic: HBr gas released from hydrolysis is a severe respiratory irritant.
- Skin Contact:
 - Action: Wash with copious amounts of soap and water for 15 minutes.
 - Contraindication: Do NOT use bleach or basic solutions (bicarbonate) on the skin, as this may locally generate the alkylating aziridine species.
- Eye Contact:
 - Action: Rinse with water or saline for 15 minutes, lifting eyelids.
 - Follow-up: Seek ophthalmological evaluation.
- Ingestion:
 - Action: Rinse mouth.[2][1][3] Do NOT induce vomiting. Drink 1-2 glasses of water.
 - Logic: Vomiting risks aspiration of corrosive salts into the lungs.

Spill Management Workflow



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Figure 2: Decision matrix for safe spill containment and disposal.

Synthesis & Application Context

Researchers typically utilize this compound in nucleophilic substitution reactions.[4]

- Synthesis of 2,2-Dimethylaziridine: Reaction with 2 equivalents of base (e.g., KOH) effects cyclization. This product is then often distilled or used in situ for ring-opening reactions with nucleophiles to create gem-dimethyl functionalized amines.
- Reference Protocol: Dissolve (2-Bromo-2-methylpropyl)azanium bromide in water/methanol. Add NaOH dropwise at 0°C. Extract immediately to isolate the aziridine or add the nucleophile directly to the pot.

Critical Note: When designing drugs, the gem-dimethyl group is used to block metabolic sites (blocking P450 oxidation) or to lock conformation (Thorpe-Ingold effect).

References

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